

Application Note: Optimal Solvent Systems for 1-Cyclopropyl-3-(2-methylphenyl)piperazine

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Compound of Interest

Compound Name: 1-Cyclopropyl-3-(2-methylphenyl)piperazine

CAS No.: 1248907-48-3

Cat. No.: B1468217

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Executive Summary & Physicochemical Profile[1][2]

1-Cyclopropyl-3-(2-methylphenyl)piperazine is a lipophilic, basic heterocycle. Its solubility behavior is governed by the competition between the hydrophobic o-tolyl/cyclopropyl moieties and the ionizable piperazine nitrogens.

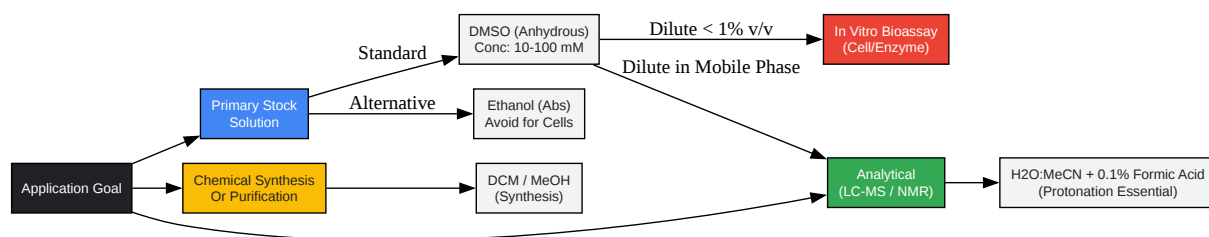
- Chemical Nature: Secondary amine (N4-H) with a basic pKa (estimated ~8.5–9.2).
- Key Challenge: The molecule exhibits pH-dependent solubility. It is highly soluble in organic solvents and acidic aqueous buffers but prone to precipitation ("crashing out") in neutral-to-basic aqueous media (pH > 7.4), common in biological assays.
- Optimal Stock Solvent: Dimethyl Sulfoxide (DMSO) (anhydrous).
- Optimal Aqueous Vehicle: Acidified buffers (pH < 6.0) or formulations containing cyclodextrins.

Physicochemical Data Table (Estimated)

Property	Value (Est.)	Implications for Solubilization
Molecular Weight	~216.32 g/mol	Low MW facilitates rapid dissolution in organics.
LogP (Lipophilicity)	2.5 – 3.2	Moderate lipophilicity; requires organic co-solvents for aqueous stability.
pKa (Basic N)	~9.0 (N4), ~4.5 (N1)	Protonated (ionized) at pH < 7; Neutral (precipitates) at pH > 9.
H-Bond Donors	1 (N4-H)	Capable of H-bonding; protic solvents (MeOH/EtOH) are effective.
Physical State	Viscous Oil or Low-MP Solid	May require gentle warming (37°C) to liquefy before weighing.

Solvent Selection Decision Matrix

The choice of solvent must be dictated by the downstream application. Use the decision tree below to select the appropriate system.



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Figure 1: Decision matrix for solvent selection based on experimental endpoint.

Detailed Solubilization Protocols

Protocol A: Preparation of 10 mM Master Stock (DMSO)

Best for: High-throughput screening, long-term storage, and cellular assays.

- Weighing: Accurately weigh 2.16 mg of **1-Cyclopropyl-3-(2-methylphenyl)piperazine** into a sterile, amber glass vial.
 - Note: If the compound is an oil, weigh by difference using a syringe or positive displacement pipette.
- Dissolution: Add 1.0 mL of anhydrous DMSO (Grade: ≥99.9%, Cell Culture Tested).
- Mixing: Vortex vigorously for 30 seconds.
 - Visual Check: Solution should be clear and colorless/pale yellow. If particulates persist, sonicate in a water bath at 37°C for 5 minutes.
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C.
 - Stability: Stable for >6 months at -20°C. Hygroscopic; keep tightly sealed.

Protocol B: Aqueous Dilution for Biological Assays (The "Crash-Out" Prevention)

Critical Step: Aryl-piperazines often precipitate when a concentrated DMSO stock is shocked with aqueous buffer.

- Intermediate Dilution: Do not add 100% DMSO stock directly to the cell media if possible.
- Stepwise Method:
 - Prepare a 10x working solution in media/buffer containing 5-10% DMSO.
 - Add this 10x solution to your final assay well to achieve 1x concentration (0.5-1% DMSO final).

- pH Adjustment: Ensure the assay buffer is $\text{pH} \leq 7.4$.
 - Risk:[1] At $\text{pH} > 8.0$, the piperazine deprotonates, becoming neutral and insoluble.
 - Mitigation: If higher pH is required, incorporate 0.1% Cyclodextrin (HP- β -CD) or 0.05% Tween-80 to maintain solubility.

Protocol C: LC-MS Sample Preparation

Best for: Quantitation and metabolic stability studies.

- Solvent: Use 50:50 Methanol:Water + 0.1% Formic Acid.
 - Mechanism:[2] Formic acid ensures the piperazine nitrogens are fully protonated (or

), drastically increasing solubility and ionization efficiency.
- Avoid: Pure Acetonitrile (MeCN) for initial dissolution of the free base, as protic solvents (MeOH) generally solvate the amine better.

Troubleshooting & Stability Guide

Observation	Root Cause	Corrective Action
Cloudiness upon adding PBS	"Salting out" or pH shock.	1. Lower pH of PBS to 7.0.2. Pre-dilute in 50% DMSO/Water before final add.3. Use HP- β -CD as a carrier.
Yellowing of Stock Solution	Oxidation of the amine.	1. Purge vials with Nitrogen/Argon before closing.2. Store in amber glass.3. Check LC-MS for N-oxide formation (+16 Da).
Inconsistent IC50 Data	Compound adhering to plastic.	Lipophilic amines stick to polystyrene. Use glass-coated plates or low-binding polypropylene tips/plates.
Precipitation in Freezer	DMSO freezing (MP: 19°C).	Thaw completely at Room Temp (RT) and vortex before use. Do not pipette while semi-frozen (concentration gradients exist).

References

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